

Cyanobacterial FBP/SBPase: A Promising Target for Selective Inhibitors

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Compound of Interest

Compound Name: *Cy-FBP/SBPase-IN-1*

Cat. No.: *B428110*

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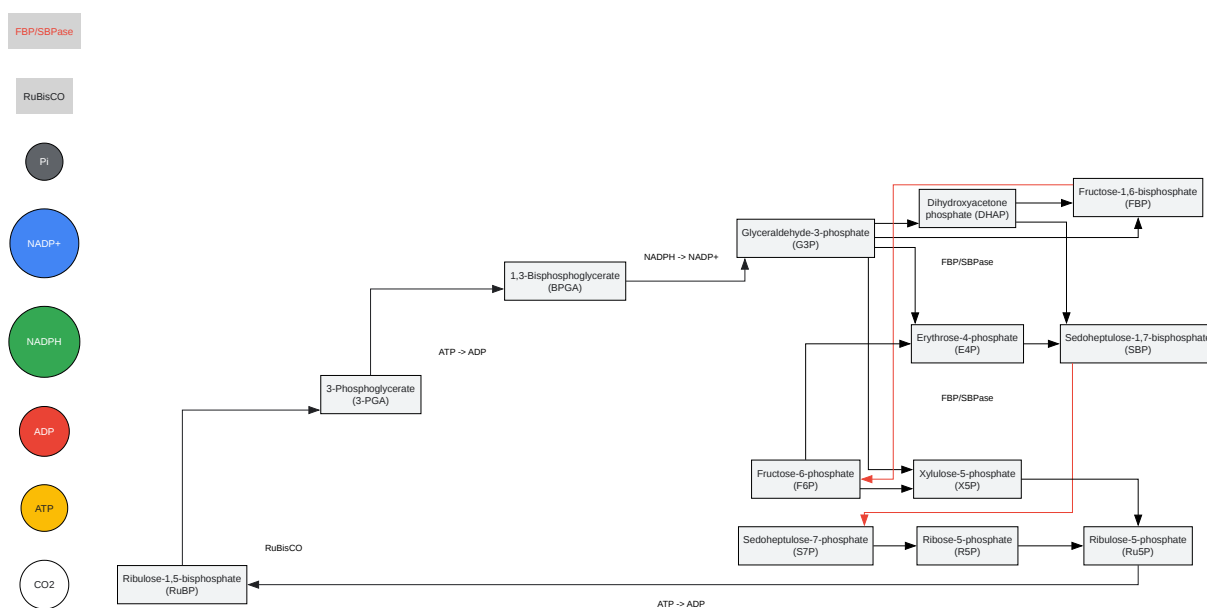
Introduction

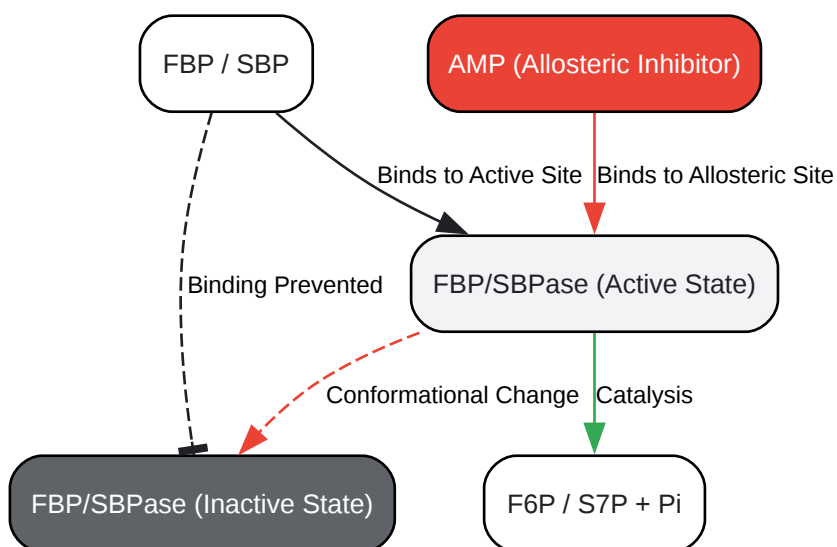
Harmful algal blooms (HABs), particularly those caused by cyanobacteria, pose a significant and growing threat to aquatic ecosystems and public health worldwide. These blooms can lead to oxygen depletion, fish kills, and the production of potent cyanotoxins. Consequently, there is an urgent need for the development of selective and effective methods to control cyanobacterial proliferation. A promising strategy lies in the targeted inhibition of essential metabolic pathways unique to or divergent in cyanobacteria.

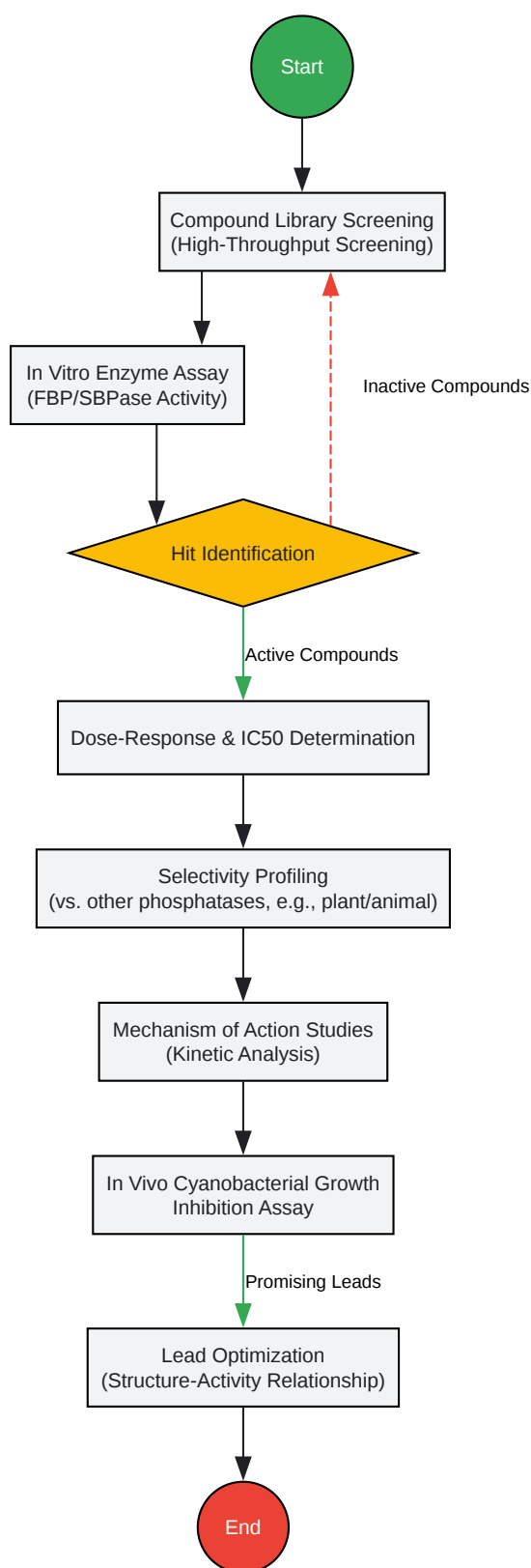
One such target is the bifunctional enzyme fructose-1,6-bisphosphatase/sedoheptulose-1,7-bisphosphatase (FBP/SBPase). This enzyme plays a pivotal role in the Calvin-Benson-Bassham (CBB) cycle, the primary pathway for carbon fixation in cyanobacteria, as well as in gluconeogenesis.^[1] Its dual functionality and central role in carbon metabolism make it an attractive target for the development of selective inhibitors to control cyanobacterial growth. This technical guide provides a comprehensive overview of cyanobacterial FBP/SBPase as a molecular target, including its structure, function, and potential for inhibition. While a specific inhibitor designated "**Cy-FBP/SBPase-IN-1**" is not documented in publicly available scientific literature, this guide will explore the principles and methodologies for the discovery and characterization of novel selective inhibitors targeting this enzyme.

The Role of FBP/SBPase in Cyanobacterial Metabolism

Cyanobacterial FBP/SBPase is a key regulatory enzyme in the CBB cycle. It catalyzes the dephosphorylation of fructose-1,6-bisphosphate (FBP) to fructose-6-phosphate (F6P) and sedoheptulose-1,7-bisphosphate (SBP) to sedoheptulose-7-phosphate (S7P). These irreversible reactions are crucial for the regeneration of ribulose-1,5-bisphosphate (RuBP), the primary CO₂ acceptor in the cycle.







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References

- 1. researchgate.net [researchgate.net]
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